

Thiomorpholine Analogs: A Technical Guide to Therapeutic Applications and Methodologies

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Compound of Interest

Compound Name: *(R)-2,2-dimethylthiomorpholine-3-carboxylic acid*

CAS No.: 774243-35-5

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Abstract

The thiomorpholine ring, a saturated six-membered heterocycle, has emerged as a privileged scaffold in modern medicinal chemistry. Its unique physicochemical properties, including increased lipophilicity and metabolic susceptibility at the sulfur atom, offer distinct advantages in drug design compared to its oxygen analog, morpholine.^[1] This technical guide provides an in-depth exploration of the burgeoning therapeutic applications of thiomorpholine derivatives. We will dissect their roles as anticancer, antimicrobial, metabolic, and neuroprotective agents, grounding the discussion in mechanistic insights and field-proven experimental protocols. This document is intended for researchers, scientists, and drug development professionals seeking to leverage this versatile chemical moiety in their therapeutic programs.

Introduction: The Thiomorpholine Scaffold in Medicinal Chemistry

In the landscape of drug discovery, the identification of "privileged scaffolds"—molecular frameworks that can bind to multiple, diverse biological targets—is a cornerstone of efficient

lead generation.[2] The thiomorpholine moiety has firmly established itself within this category. [3] Replacing the oxygen atom of the well-known morpholine ring with sulfur introduces critical changes to the molecule's properties. The sulfur atom enhances lipophilicity, which can improve membrane permeability, and provides a "soft spot" for metabolism via oxidation to the corresponding sulfoxide and sulfone, offering a handle for modulating pharmacokinetic profiles. [1] This versatility has led to the exploration of thiomorpholine analogs across a wide spectrum of diseases, demonstrating activities as anticancer, antitubercular, hypolipidemic, antidiabetic, and acetylcholinesterase inhibitors.[3] This guide will provide a technical overview of these applications, focusing on the causality behind their mechanisms and the practical methodologies used for their evaluation.

Core Principles: Synthesis and Physicochemical Properties

The synthesis of thiomorpholine-containing molecules is adaptable, allowing for diverse functionalization. A common and robust method is the nucleophilic aromatic substitution (SNAr) reaction, which is well-suited for combinatorial synthesis.[1] Understanding the "why" of a synthetic choice is paramount. The SNAr approach is often selected for its reliability and the commercial availability of starting materials.

Representative Synthetic Protocol: N-Arylation of Thiomorpholine

This protocol details the synthesis of a 4-(nitrophenyl)thiomorpholine, a common precursor for further derivatization, for instance, by reducing the nitro group to an amine for subsequent amide coupling reactions.[1]

Objective: To synthesize 4-(4-nitrophenyl)thiomorpholine via a nucleophilic aromatic substitution reaction.

Rationale: This reaction leverages the electron-withdrawing nature of the nitro group on the fluoronitrobenzene ring, which activates the aromatic ring toward nucleophilic attack by the secondary amine of thiomorpholine. Triethylamine is used as a non-nucleophilic base to quench the hydrofluoric acid byproduct, driving the reaction to completion. Acetonitrile is

chosen as the solvent due to its polar aprotic nature, which effectively solvates the reactants without interfering with the reaction.

Methodology:

- **Reaction Setup:** In a 50 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine thiomorpholine (1.0 eq, e.g., 10 mmol, 1 mL) and triethylamine (5.0 eq, e.g., 50 mmol, 7 mL).
- **Addition of Electrophile:** Dissolve 4-fluoronitrobenzene (1.0 eq, e.g., 10 mmol) in 15 mL of acetonitrile and add it to the flask.
- **Reaction Execution:** Stir the reaction mixture and heat to 85 °C for 12 hours. The elevated temperature is necessary to overcome the activation energy of the reaction.
- **Work-up:** After cooling to room temperature, add 50 mL of deionized water to the flask. This step quenches the reaction and dissolves the triethylamine hydrofluoride salt.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous phase with ethyl acetate (3 x 60 mL). Ethyl acetate is chosen for its ability to dissolve the organic product while being immiscible with water.
- **Drying and Concentration:** Combine the organic phases and dry over anhydrous sodium sulfate to remove residual water. Filter the mixture and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification & Verification:** The product can be further purified by recrystallization or column chromatography if necessary. The structure and purity should be confirmed using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.[1]

Therapeutic Application I: Anticancer Agents

Thiomorpholine analogs have shown significant promise as anticancer agents, particularly as inhibitors of crucial cell signaling pathways that are often dysregulated in cancer.[3]

Mechanism of Action: Inhibition of the PI3K/Akt/mTOR Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt/mTOR pathway is a central regulator of cell proliferation, growth, and survival.^[4] Its aberrant activation is a hallmark of many cancers, making it a prime target for therapeutic intervention.^[4] Several morpholine-containing compounds, such as the dual PI3K/mTOR inhibitor PKI-587, have entered clinical trials.^[4] The structural similarity and shared pharmacophoric features suggest that thiomorpholine analogs can function similarly. These inhibitors typically act as ATP-competitive binders in the kinase domain of PI3K and/or mTOR, preventing the phosphorylation of downstream targets like Akt and S6K, ultimately leading to cell cycle arrest and apoptosis.^{[2][4]}

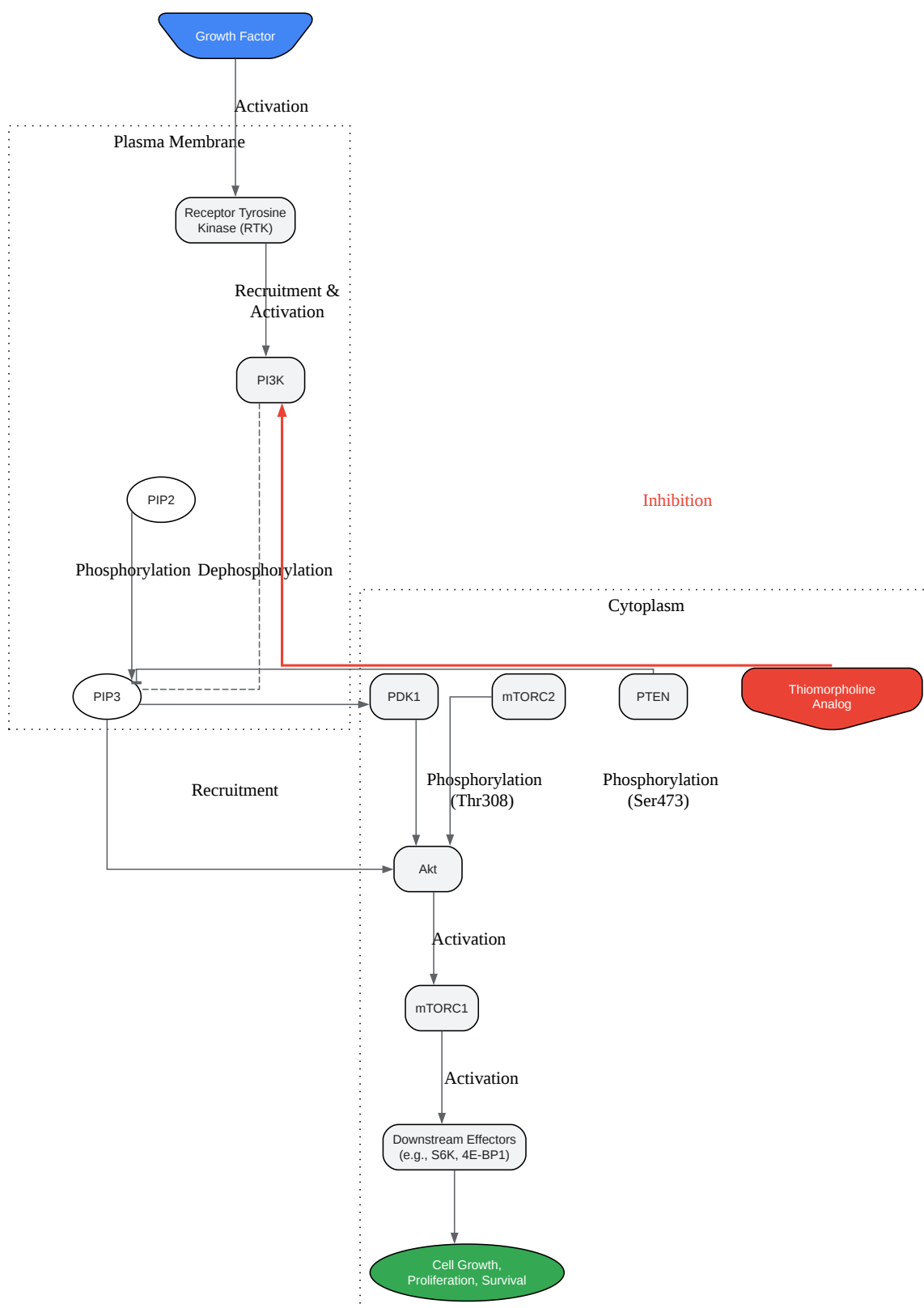
Data Focus: Selective Cytotoxicity of Thiazolyl-Thiomorpholine Derivatives

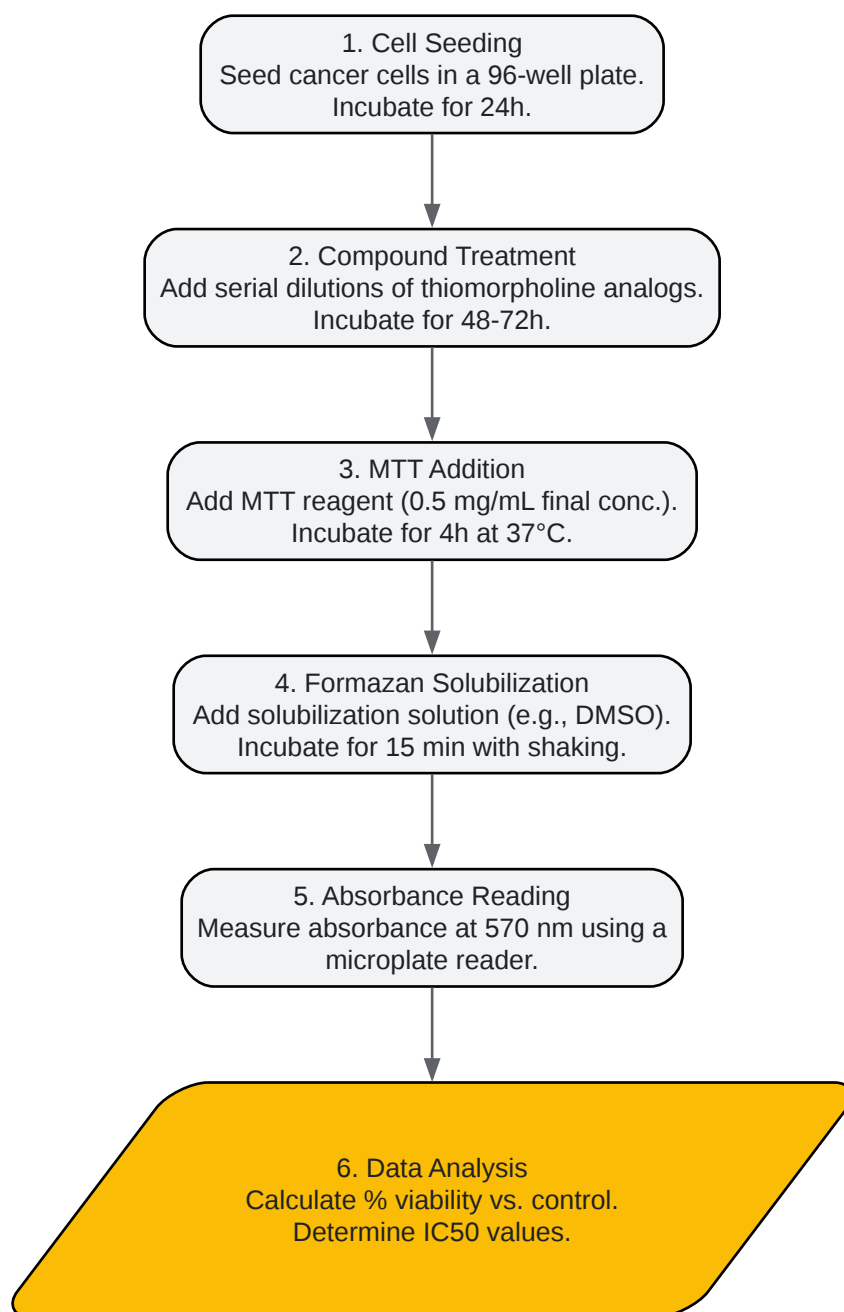
The following table summarizes the cytotoxic activity (IC₅₀ values) of a series of thiomorpholine derivatives against a human lung cancer cell line (A549) and a non-cancerous murine fibroblast cell line (L929). The data demonstrates a desirable selectivity profile, with high potency against cancer cells and significantly lower toxicity toward healthy cells.

Compound	R (Substitution)	A549 (Lung Cancer) IC ₅₀ [μM]	L929 (Healthy Fibroblast) IC ₅₀ [μM]	Selectivity Index (L929/A549)
3a	H	10.32	>500	>48.4
3b	4-F	9.85	>500	>50.8
3c	4-Cl	7.61	>500	>65.7
3d	4-Br	6.93	>500	>72.1
3e	4-OCH ₃	8.47	>500	>59.0
3f	4-CH ₃	3.72	>500	>134.4
Cisplatin	-	12.50	Not Reported	-

Data adapted
from a study on
thiazolyl-
thiomorpholine
derivatives.^[5]

Signaling Pathway Diagram: PI3K/Akt/mTOR Inhibition





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Caption: Workflow for determining compound cytotoxicity using the MTT assay.

Protocol: Cytotoxicity Assessment (MTT Assay)

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of thiomorpholine analogs on cancer cell lines. **Rationale:** The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method for assessing cell metabolic

activity. Viable cells contain mitochondrial dehydrogenases that reduce the yellow MTT tetrazolium salt into purple formazan crystals. The amount of formazan produced is directly proportional to the number of viable cells. This self-validating system includes untreated cells (100% viability) and media-only wells (background) to ensure the observed effects are due to the compound.

Methodology:

- **Cell Plating:** Seed cells (e.g., A549) into a 96-well flat-bottom plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.
- **Compound Preparation:** Prepare a 2X stock solution of the thiomorpholine analogs by serial dilution in serum-free medium.
- **Cell Treatment:** Remove the culture medium from the wells and add 100 μ L of the various concentrations of the compound solutions. Include wells with vehicle control (e.g., 0.1% DMSO) and untreated cells. Incubate for 48 to 72 hours.
- **MTT Labeling:** Add 10 μ L of MTT labeling reagent (5 mg/mL in PBS) to each well for a final concentration of 0.5 mg/mL. Incubate for 4 hours at 37°C, protecting the plate from light.
- **Solubilization:** Carefully remove the medium and add 100 μ L of a solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals. [1]6. **Measurement:** Shake the plate on an orbital shaker for 15 minutes to ensure complete solubilization. Measure the absorbance at 570 nm using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability for each concentration relative to the untreated control. Plot the viability against the log of the compound concentration and determine the IC₅₀ value using non-linear regression analysis.

Therapeutic Application II: Antimicrobial Agents

Focus Area: Antitubercular Activity

The emergence of multidrug-resistant *Mycobacterium tuberculosis* (MDR-TB) presents a significant global health crisis, necessitating the development of novel therapeutics.

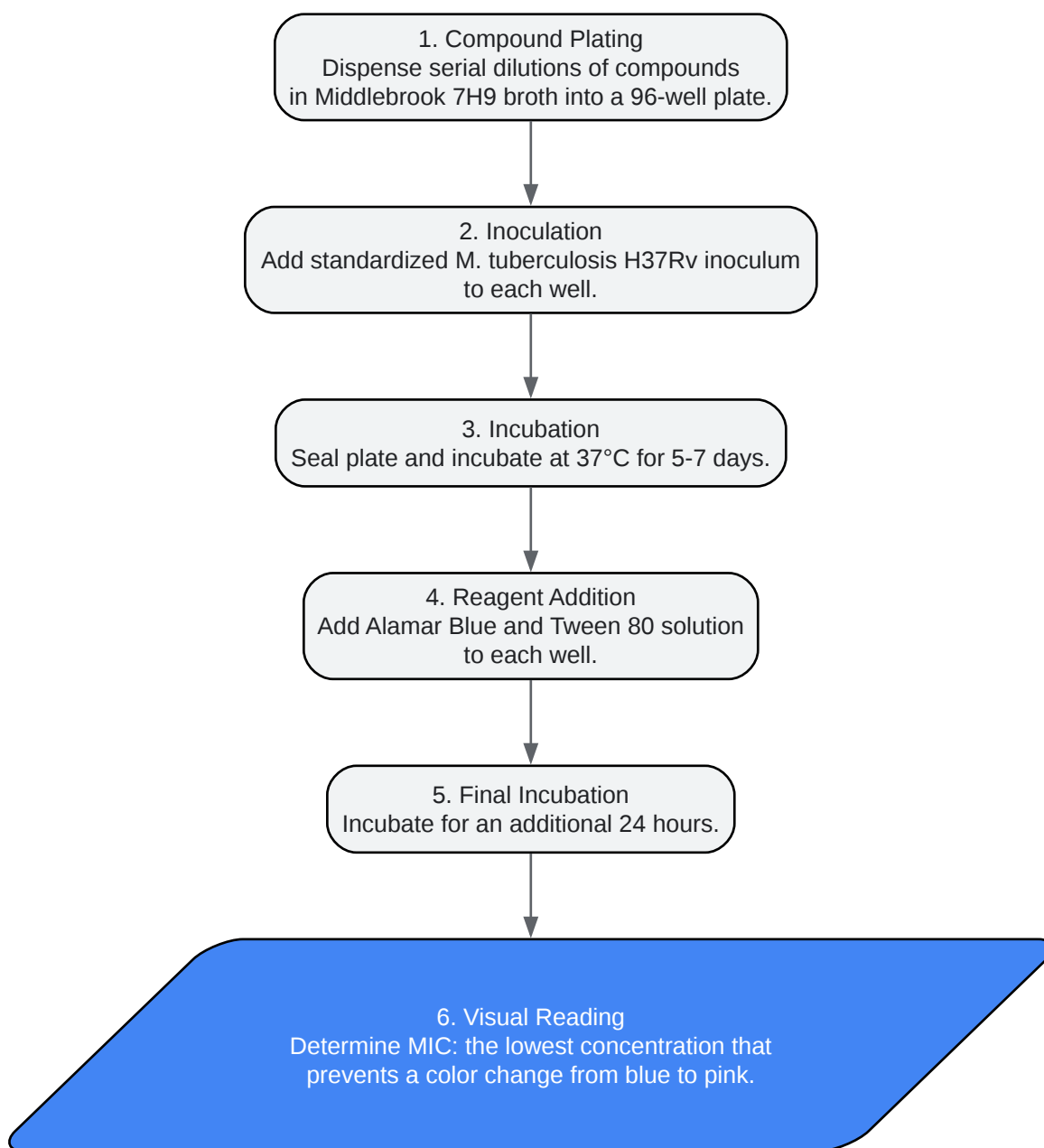
Thiomorpholine has been incorporated into various heterocyclic scaffolds, such as quinolines, to generate potent antitubercular agents. [6] These compounds have demonstrated impressive activity against the virulent H37Rv strain of *M. tuberculosis*. [6]

Data Focus: MIC of Quinoline-Thiomorpholine Hybrids

The minimum inhibitory concentration (MIC) is the lowest concentration of an antimicrobial drug that prevents visible growth of a microorganism. The table below highlights the potent activity of novel thiomorpholine-coupled quinolines.

Compound	Structure Description	MIC [$\mu\text{g/mL}$] vs. <i>M. tuberculosis</i> H37Rv
7f	N-benzylpiperazine coupled quinoline	1.56
7p	Thiomorpholine coupled quinoline	1.56
Isoniazid	Standard Drug	0.1
Rifampicin	Standard Drug	0.1
Data adapted from a study on quinoline derivatives.[6]		

Experimental Workflow



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Caption: Workflow for determining MIC using the Microplate Alamar Blue Assay (MABA).

Protocol: Antimycobacterial Susceptibility Testing (MABA)

Objective: To determine the MIC of thiomorpholine analogs against *M. tuberculosis* H37Rv. [3]

Rationale: The Microplate Alamar Blue Assay (MABA) is a rapid and reliable colorimetric

method for antimicrobial susceptibility testing of *M. tuberculosis*. [3][7] The assay uses the redox indicator Alamar Blue (resazurin), which is blue in its oxidized state and turns pink upon reduction by metabolically active mycobacterial cells. The lack of a color change indicates bacterial growth inhibition. This method is faster, less expensive, and has a lower biohazard risk compared to traditional agar proportion methods.

Methodology:

- **Plate Preparation:** In a sterile 96-well microplate, add 100 μL of Middlebrook 7H9 broth. Prepare serial dilutions of the test compounds directly in the plate. The final drug concentrations should typically range from 0.1 to 100 $\mu\text{g/mL}$. Leave drug-free wells as growth controls.
- **Inoculum Preparation:** Grow *M. tuberculosis* H37Rv in 7H9 broth to mid-log phase. Adjust the turbidity of the culture to match a McFarland No. 1 standard, then dilute it 1:50 in broth.
- **Inoculation:** Add 100 μL of the standardized bacterial inoculum to each well, bringing the final volume to 200 μL .
- **Incubation:** Seal the plate with parafilm and incubate at 37°C for 5-7 days. [3][7]5.
Developing: Add 50 μL of a freshly prepared 1:1 mixture of 10X Alamar Blue reagent and 10% Tween 80 to each well. [3]6. **Final Incubation:** Re-seal the plate and incubate for an additional 24 hours at 37°C. [3]7. **Reading Results:** A blue color in a well indicates no bacterial growth, while a pink color indicates growth. The MIC is defined as the lowest drug concentration that prevents the color change from blue to pink. [7]

Therapeutic Application III: Metabolic Modulators

Mechanism of Action: Squalene Synthase Inhibition

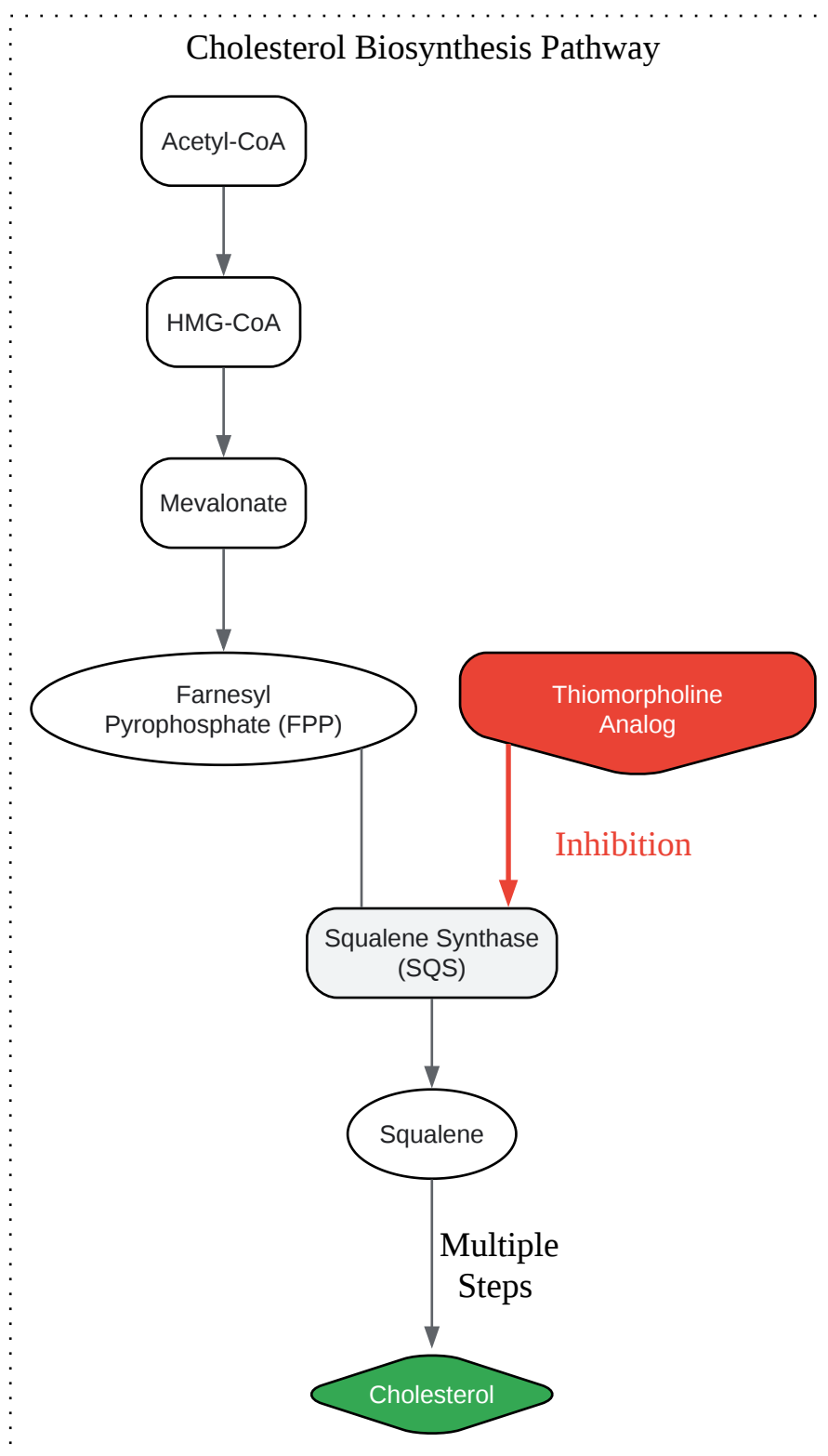
Thiomorpholine derivatives have been identified as potent hypolipidemic and antioxidant agents. [1] A plausible mechanism for their cholesterol-lowering effect is the inhibition of squalene synthase (SQS). SQS catalyzes the first committed step in sterol biosynthesis, the head-to-head condensation of two molecules of farnesyl pyrophosphate (FPP) to form squalene. [8] Inhibiting this enzyme reduces the total cholesterol pool without affecting the synthesis of essential non-sterol isoprenoids derived from FPP, a potential advantage over statins which act further upstream at HMG-CoA reductase.

Data Focus: Antioxidant and Hypolipidemic Activity

The dual activity of these compounds is a key feature. They not only lower lipid levels but also protect against oxidative stress, a key factor in the pathogenesis of atherosclerosis.

Compound Class	Assay	Result
N-substituted Thiomorpholines	Lipid Peroxidation Inhibition	IC50 as low as 7.5 μ M [1]
N-substituted Thiomorpholines	Reduction in Total Cholesterol (in vivo)	Up to 78% reduction [1]
N-substituted Thiomorpholines	Reduction in Triglycerides (in vivo)	Up to 80% reduction [1]
Data from a study on thiomorpholine derivatives with antioxidant and hypocholesterolemic activity.[1]		

Signaling Pathway Diagram: Cholesterol Biosynthesis



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Caption: Inhibition of Squalene Synthase within the cholesterol biosynthesis pathway.

Protocol: In Vitro Squalene Synthase Inhibition Assay

Objective: To measure the inhibitory activity of thiomorpholine analogs on squalene synthase.

Rationale: This continuous spectrophotometric assay quantifies SQS activity by monitoring the consumption of the cofactor NADPH, which absorbs light at 340 nm. [9]As SQS converts FPP to squalene, NADPH is oxidized to NADP⁺, leading to a decrease in absorbance at 340 nm. The rate of this decrease is proportional to the enzyme's activity. The inclusion of a known inhibitor as a positive control and a vehicle-only control ensures the assay is performing correctly.

Methodology:

- **Reagent Preparation:**
 - **Assay Buffer:** 50 mM HEPES, pH 7.5, containing 5 mM MgCl₂ and 1 mM DTT.
 - **Enzyme:** Purified recombinant SQS or a microsomal preparation.
 - **Substrate/Cofactor:** Prepare working solutions of Farnesyl Diphosphate (FPP) and NADPH in the assay buffer.
 - **Inhibitor:** Prepare a stock solution of the thiomorpholine analog in DMSO and perform serial dilutions.
- **Assay Setup:** In a 96-well UV-transparent microplate, add the components in the following order: Assay Buffer, SQS enzyme solution, and the test compound at various concentrations (or vehicle control).
- **Pre-incubation:** Incubate the plate at 37°C for 10-15 minutes to allow the inhibitor to bind to the enzyme.
- **Reaction Initiation:** Initiate the reaction by adding the FPP and NADPH solution to each well.
- **Kinetic Measurement:** Immediately place the plate in a microplate spectrophotometer and measure the decrease in absorbance at 340 nm over time (e.g., every 30 seconds for 15-20 minutes).

- **Data Analysis:** Calculate the initial reaction velocity (V_0) from the linear portion of the kinetic curve for each concentration. Determine the percent inhibition relative to the vehicle control and calculate the IC_{50} value. [9]

Therapeutic Application IV: Agents for Neurodegenerative Disease

Mechanism of Action: Acetylcholinesterase Inhibition

The cholinergic hypothesis of Alzheimer's disease (AD) posits that cognitive decline is linked to a deficiency in the neurotransmitter acetylcholine. [10] A primary therapeutic strategy is to inhibit acetylcholinesterase (AChE), the enzyme responsible for acetylcholine degradation in the synaptic cleft. [10] Certain thiomorpholine derivatives have shown moderate to good AChE inhibitory activity, presenting a potential avenue for the development of novel AD therapeutics.

Data Focus: Cholinesterase Inhibition

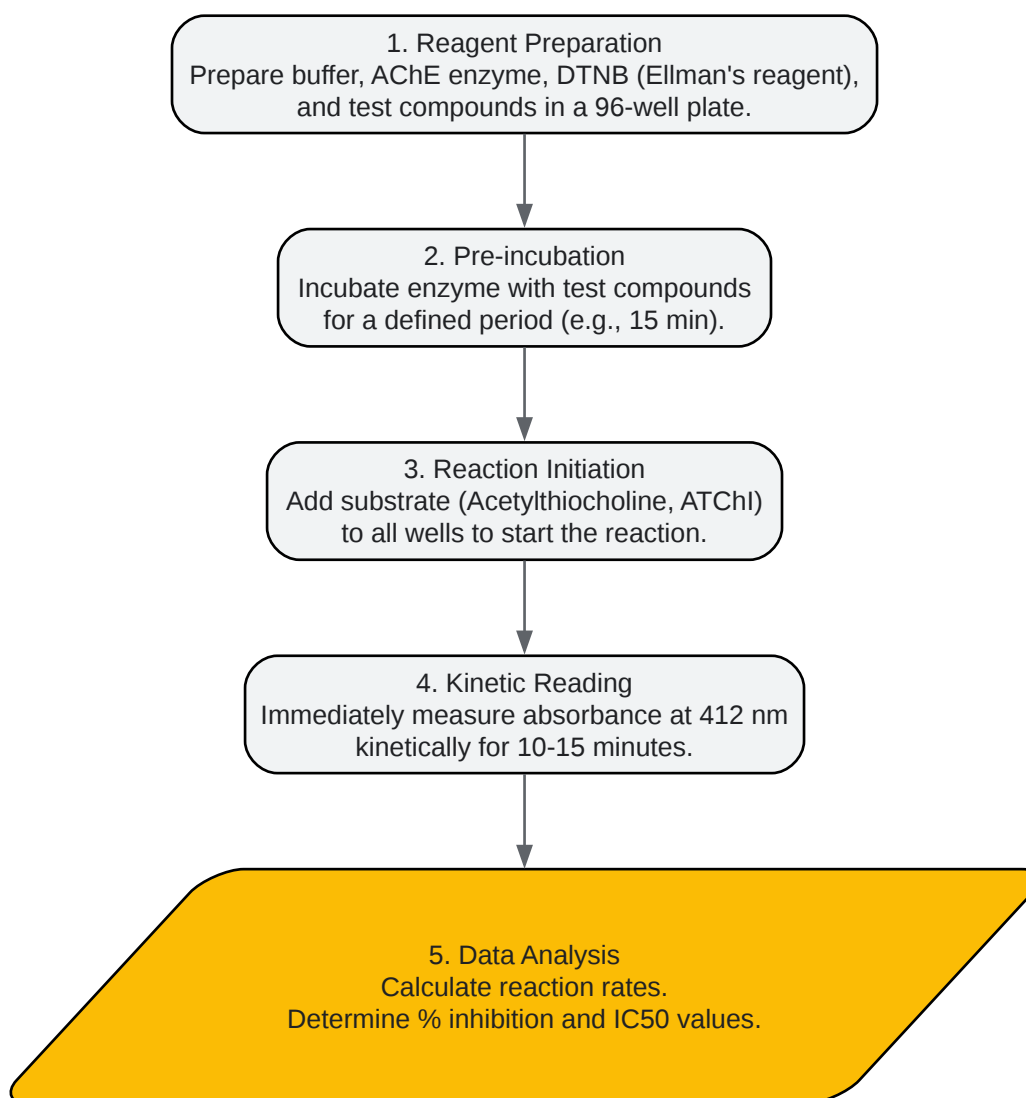
While specific data for thiomorpholine analogs is emerging, potent activity has been demonstrated for structurally related morpholine-quinoline derivatives, providing a strong rationale for exploring their thio-analogs.

Compound	Target Enzyme	IC_{50} [μM]
11g (Morpholine-quinoline)	Acetylcholinesterase (AChE)	1.94 ± 0.13
11g (Morpholine-quinoline)	Butyrylcholinesterase (BChE)	28.37 ± 1.85
Galantamine (Standard Drug)	Acetylcholinesterase (AChE)	1.34 ± 0.09

Data from a study on morpholine-bearing quinoline derivatives, serving as a proxy.

[10]

Experimental Workflow



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Caption: Workflow for determining AChE inhibition using Ellman's method.

Protocol: Cholinesterase Inhibition Assay (Ellman's Method)

Objective: To quantify the AChE inhibitory potential of thiomorpholine analogs. [11] **Rationale:** Ellman's assay is a simple, reliable, and widely used colorimetric method to measure cholinesterase activity. [11] AChE hydrolyzes the substrate acetylthiocholine (ATCh) to produce thiocholine. The thiocholine then reacts with 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce a yellow-colored anion, 5-thio-2-nitrobenzoate (TNB), which is

quantified spectrophotometrically at 412 nm. The rate of color formation is proportional to AChE activity.

Methodology:

- **Reagent Setup:** In a 96-well plate, add the following to each well:
 - Phosphate buffer (e.g., pH 8.0).
 - AChE enzyme solution.
 - Test compound at various concentrations.
 - DTNB solution.
- **Pre-incubation:** Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for 15 minutes to allow the inhibitor to interact with the enzyme.
- **Reaction Initiation:** Add the substrate solution (acetylthiocholine iodide, ATChI) to each well to start the reaction. [11]4. **Measurement:** Immediately begin measuring the absorbance at 412 nm every minute for 10-15 minutes using a microplate reader in kinetic mode. [11]5. **Analysis:** Calculate the rate of reaction (change in absorbance per minute) for each well. Determine the percentage of inhibition for each compound concentration compared to the control (enzyme activity without inhibitor). Calculate the IC₅₀ value by plotting percent inhibition versus the logarithm of inhibitor concentration.

Conclusion and Future Directions

The thiomorpholine scaffold is a testament to the power of subtle chemical modifications in drug design. Its demonstrated versatility across multiple therapeutic areas—from oncology to infectious disease and metabolic disorders—marks it as a truly privileged structure. The experimental protocols and mechanistic diagrams provided in this guide serve as a foundational toolkit for researchers aiming to explore and optimize thiomorpholine analogs.

Future work should focus on expanding the structure-activity relationship (SAR) studies for each therapeutic target, employing computational modeling to refine designs for enhanced potency and selectivity. Furthermore, a deeper investigation into the pharmacokinetic and

pharmacodynamic properties of lead compounds will be crucial for their successful translation into clinical candidates. The continued exploration of this remarkable scaffold promises to yield novel and effective therapies for some of the most challenging diseases.

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